

BPR1J-097 Hydrochloride: Solubility & Reconstitution

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Compound Focus: bpr1j-097

CAS No.: 1327167-19-0

Cat. No.: S548028

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The table below summarizes the key quantitative data on **BPR1J-097** Hydrochloride solubility for your experimental planning.

Solvent	Solubility	Notes & Preparation Instructions
DMSO	~10.85 mM (6 mg/mL)	Requires ultrasonic treatment and warming; the compound is hygroscopic, and moisture-absorbed DMSO significantly impacts solubility. Use newly opened DMSO. [1]
Water	~3.62 mM (2 mg/mL)	Requires ultrasonic treatment. [1]

Frequently Asked Questions

Q1: What is the best way to prepare a 10 mM stock solution of BPR1J-097 Hydrochloride in DMSO?

A1: The recommended protocol is as follows [1]:

- **Use newly opened, anhydrous DMSO** to mitigate the negative impact of moisture on solubility.
- **Calculate the mass** needed for your desired stock volume. For example, to prepare 1 mL of a 10 mM solution, you will need 5.53 mg of **BPR1J-097** Hydrochloride (Molecular Weight: 553.08 g/mol).
- **Add the solid compound directly to the DMSO.**

- Use **ultrasonic treatment (sonication)** and gently **warm** the solution to aid in complete dissolution.

Q2: My compound is precipitating out of solution after storage. How should I store my stock solutions?

A2: To ensure product stability and prevent inactivation from repeated freeze-thaw cycles, follow this storage protocol [1]:

- **Stock Solution:** Aliquot the freshly prepared stock solution and store it at **-80°C for up to 6 months** or at **-20°C for up to 1 month**. The storage must be in a **sealed container to protect from moisture**.
- **Solid Compound:** Store the solid powder at **4°C in a sealed container**, away from moisture.

Q3: I need to use my stock solution for an in vitro assay in an aqueous buffer. What should I do?

A3: The key is to dilute your concentrated stock into the aqueous working solution.

- First, ensure your stock solution in DMSO is fully clear and dissolved.
- Then, add a small volume of this stock to your aqueous buffer (e.g., culture medium) while gently mixing to achieve the final working concentration.
- It is critical to **filter and sterilize** the final working solution using a **0.22 µm filter** before use in cell cultures. [1]

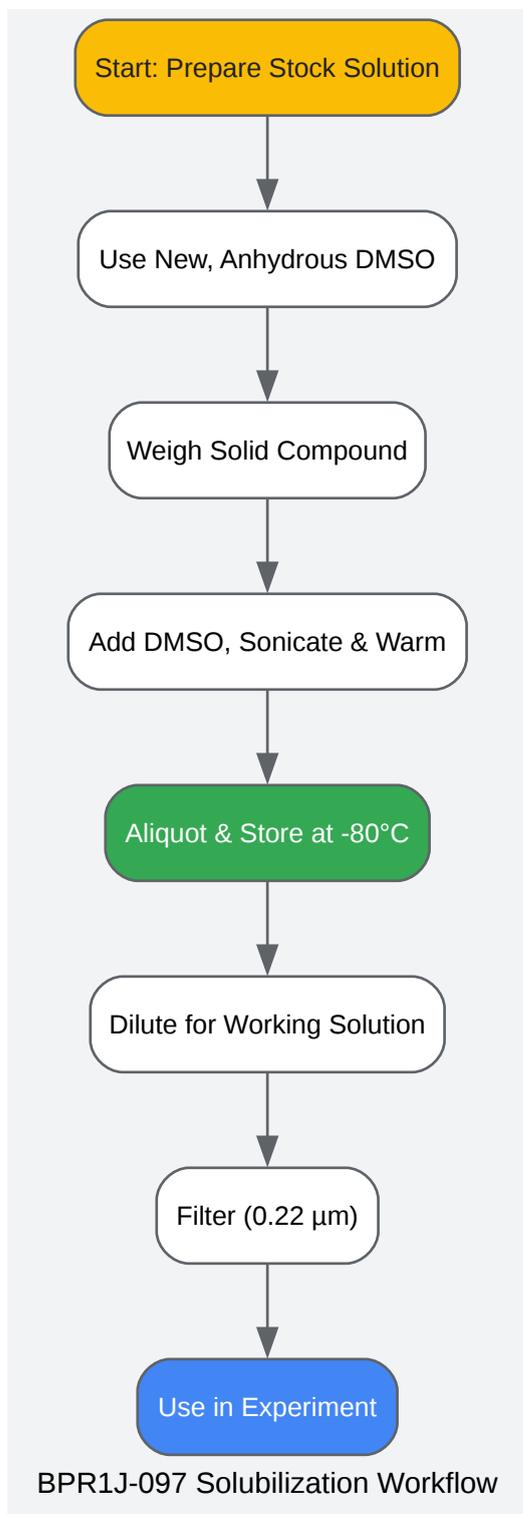
Troubleshooting Guide

Problem	Potential Cause	Suggested Solution
Incomplete dissolution in DMSO	Old/humid DMSO; insufficient energy input.	Use new, anhydrous DMSO. Increase sonication time and apply gentle warming. [1]
Precipitation in aqueous buffers	Final DMSO concentration too low to keep compound soluble; compound instability in buffer.	Ensure the final DMSO concentration is tolerated by your experimental system (e.g., <0.1% for most cell cultures). Re-optimize dilution protocol.

Problem	Potential Cause	Suggested Solution
Loss of activity in cell assays	Degradation of stock solution due to improper storage or repeated freeze-thaws.	Prepare fresh stock solution or use a previously frozen aliquot that has not been thawed more than once. [1]

Experimental Workflow for Solubilization

For a visual guide, the following diagram outlines the logical workflow for preparing and using a **BPR1J-097** Hydrochloride solution, integrating the key steps from the FAQs and troubleshooting guide.



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Key Considerations for Researchers

- **Hygroscopic Nature:** The strong emphasis on using **newly opened DMSO** cannot be overstated. The compound's tendency to absorb water from the air is a primary cause of solubility issues and batch-to-batch variability. [1]
- **In Vivo Formulation:** The search results indicate that **BPR1J-097** Hydrochloride was administered intravenously in preclinical mouse models. [1] This suggests that a suitable, sterile formulation for parenteral administration has been developed, though the specific details (e.g., use of cosolvents, surfactants) are not provided in the available information.

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References

1. BPR1J-097 Hydrochloride | FLT3 Inhibitor [medchemexpress.com]

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